

Isopropyl 3-Acetylpyridine-2-carboxylate IUPAC name and structure

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Compound of Interest

Compound Name: Isopropyl 3-Acetylpyridine-2-carboxylate

Cat. No.: B177662

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Isopropyl 3-Acetylpyridine-2-carboxylate: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed examination of **Isopropyl 3-acetylpyridine-2-carboxylate**, a chemical compound of interest in various research and development sectors. Below, you will find its definitive IUPAC name, molecular structure, and key identifiers.

Chemical Identity and Structure

The formal IUPAC name for this compound is propan-2-yl 3-acetylpyridine-2-carboxylate.^{[1][2]} This nomenclature precisely describes the molecular architecture, which consists of a pyridine ring substituted with an acetyl group at the 3-position and an isopropyl carboxylate group at the 2-position.

Key Identifiers:

Identifier	Value
IUPAC Name	propan-2-yl 3-acetylpyridine-2-carboxylate
CAS Registry Number	195812-68-1 [1] [2]
Molecular Formula	C11H13NO3 [1] [2]
Canonical SMILES	CC(C)OC(=O)C1=C(C=CC=N1)C(=O)C [1]
InChIKey	KTGMAKWQZOTIDD-UHFFFAOYSA-N [1] [2]

Molecular Structure

The two-dimensional structure of **Isopropyl 3-acetylpyridine-2-carboxylate** is depicted below. This visualization is crucial for understanding its chemical properties and potential interactions in biological and chemical systems.

Caption: 2D structure of propan-2-yl 3-acetylpyridine-2-carboxylate.

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References

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